

A Comprehensive Technical Guide to Dimethyl(vinyl)silane

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Compound of Interest

Compound Name: *Dimethyl(vinyl)silane*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **dimethyl(vinyl)silane**, a versatile organosilicon compound. This document outlines its chemical identity, physicochemical properties, synthesis, and key applications, with a focus on its relevance to research and development.

Chemical Identity

Dimethyl(vinyl)silane, a member of the vinylsilane family, is a valuable intermediate in organic and organosilicon chemistry.

- IUPAC Name: ethenyl(dimethyl)silane[1]
- CAS Number: 18243-27-1[1]
- Synonyms: Dimethylvinylsilane, Vinyldimethylsilane, silane, ethenyldimethyl-[1]
- Molecular Formula: C₄H₁₀Si[1]
- InChI: InChI=1/C4H10Si/c1-4-5(2)3/h4-5H,1H2,2-3H3[1]

Physicochemical Properties

A summary of the key physicochemical properties of **dimethyl(vinyl)silane** is presented in the table below, providing essential data for experimental design and evaluation.

Property	Value	Reference
Molecular Weight	86.21 g/mol	[2] [3]
Appearance	Colorless transparent liquid	[1]
Density	0.674 g/cm ³ (at 25 °C)	[1]
Boiling Point	36-37 °C	[1]
Melting Point	-110 °C	[1]
Vapor Pressure	359 mmHg (at 25°C)	[1]
Refractive Index	1.3885	[1] [3]
Solubility	Soluble in organic solvents such as alcohols, ethers, and aromatic hydrocarbons.	[1]

Synthesis and Reactivity

Dimethyl(vinyl)silane and its derivatives are synthesized through various established methods. The vinyl group and the silicon-hydride or silicon-halogen bond are key reactive sites, enabling a wide range of chemical transformations.

General Synthesis of Dimethyl(vinyl)silane

A common laboratory-scale synthesis of **dimethyl(vinyl)silane** involves the reaction of a dichlorodimethylsilane with a vinylating agent.[\[1\]](#) A typical procedure is outlined below.

Experimental Protocol: Synthesis of Dimethyl(vinyl)silane

- Reaction: Dichlorodimethylsilane ((CH₃)₂SiCl₂) is reacted with a vinylating agent, such as lithium methyl vinyl aluminum hydride (LiAlH(CH₃)CH₂CH=CH₂), in an anhydrous solvent.[\[1\]](#)
- Solvent: Anhydrous tetrahydrofuran (THF) is commonly used as the reaction solvent.[\[1\]](#)

- Procedure:
 - In a flame-dried reaction vessel under an inert atmosphere (e.g., argon or nitrogen), dissolve dichlorodimethylsilane in anhydrous THF.
 - Cool the solution to a suitable temperature (e.g., 0 °C).
 - Slowly add the vinylating agent to the stirred solution.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for a specified period.
 - The reaction is then quenched, typically with a careful addition of water or an aqueous solution.
 - The product, **dimethyl(vinyl)silane**, is isolated and purified using standard techniques such as distillation.

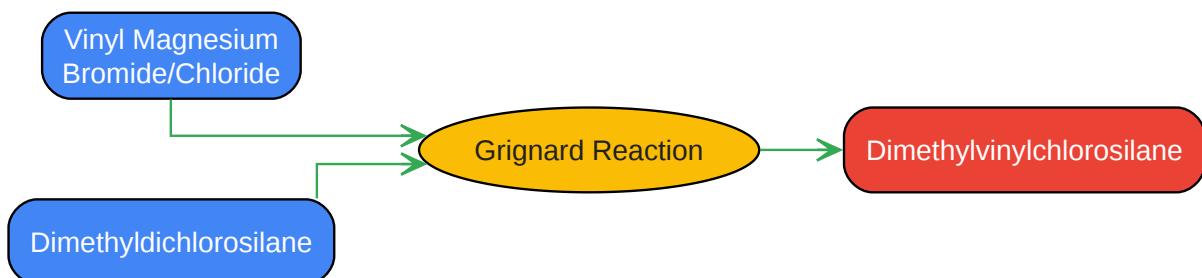
Synthesis of Dimethylvinylchlorosilane via Grignard Reaction

A related and important compound, dimethylvinylchlorosilane, is often synthesized via a Grignard reaction.^[4] This process is a cornerstone for accessing a variety of vinylsilane building blocks.

Experimental Protocol: Synthesis of Dimethylvinylchlorosilane

- Reactants: Dimethyldichlorosilane serves as the silicon source, and a vinyl Grignard reagent, such as vinyl magnesium bromide or vinyl magnesium chloride, acts as the vinylating agent.
^[4]
- Catalyst: Antimony trichloride ($SbCl_3$) can be used as a catalyst.^[4]
- Solvent: Anhydrous tetrahydrofuran (THF) is the preferred solvent for the Grignard reagent.
^[4]
- Procedure:^[4]

- Prepare the vinyl Grignard reagent in anhydrous THF.
- In a separate reaction vessel, charge dimethyldichlorosilane and the catalyst.
- Slowly add the prepared Grignard reagent to the dimethyldichlorosilane solution, maintaining the reaction temperature between 20-40 °C.
- Allow the reaction to proceed for 4 to 6 hours.
- Post-reaction workup involves the addition of a high-boiling point ether (e.g., diethylene glycol dimethyl ether) to aid in the removal of THF by distillation, followed by fractional distillation to isolate the dimethylvinylchlorosilane product.



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Synthesis of Dimethylvinylchlorosilane via Grignard Reaction.

Applications in Research and Development

Dimethyl(vinyl)silane and its derivatives are pivotal in various scientific and industrial domains.

- **Silane Coupling Agents:** These compounds are utilized to enhance the adhesion between organic polymers and inorganic materials in composites, plastics, and coatings.[\[1\]](#)
- **Crosslinking Agents:** The vinyl group's reactivity allows it to participate in polymerization reactions, serving as a crosslinker to improve the mechanical properties of materials like silicone rubber.[\[1\]](#)

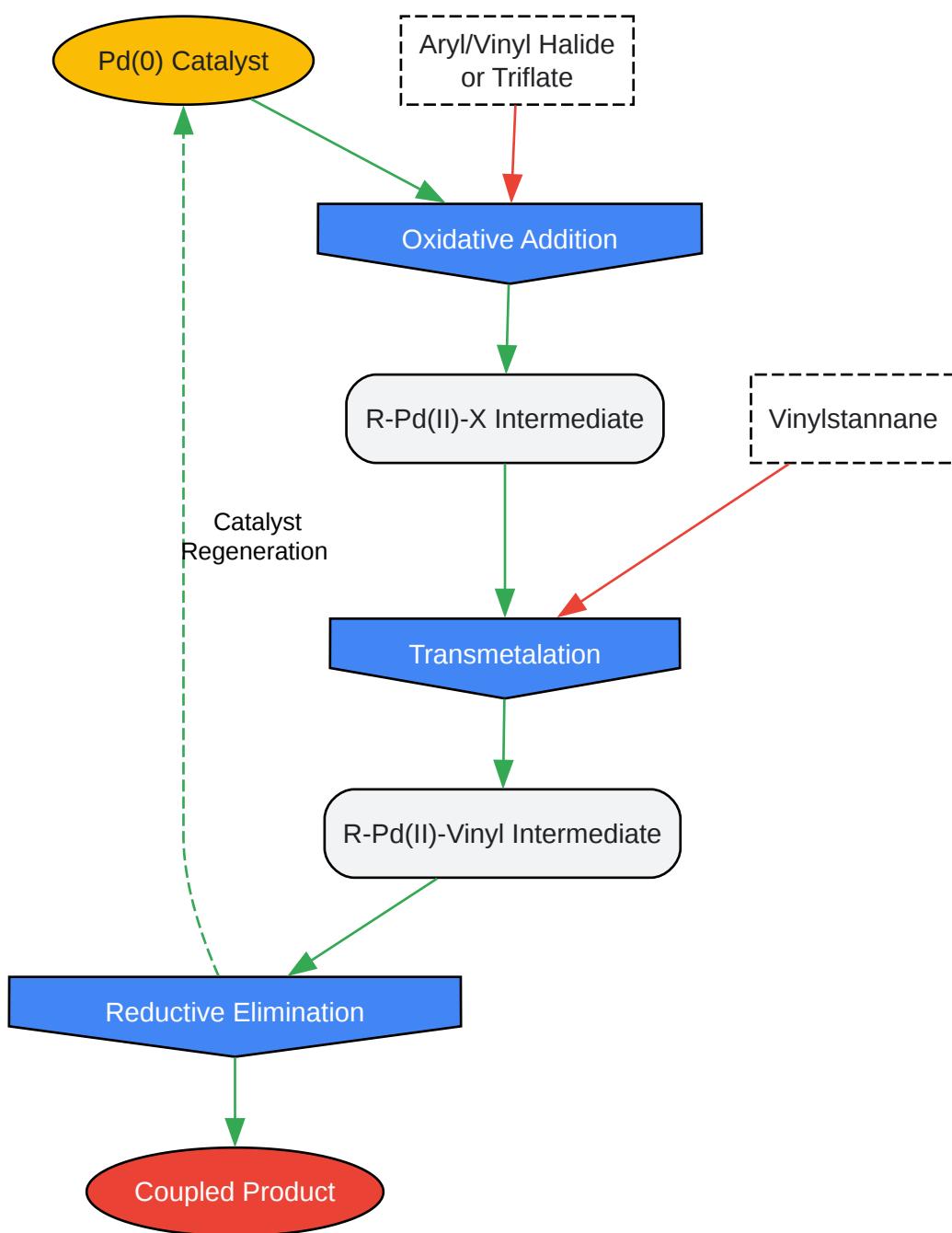
- Surface Treatment Agents: They are employed to modify surfaces, imparting properties such as hydrophobicity, corrosion resistance, and wear resistance.[1]
- Electronics Industry: **Dimethyl(vinyl)silane** derivatives are components in electronic packaging materials and semiconductor manufacturing.[1]
- Organic Synthesis: In drug discovery and development, vinylsilanes are versatile intermediates. They participate in powerful carbon-carbon bond-forming reactions like the Stille and Hiyama cross-coupling reactions, enabling the synthesis of complex organic molecules.[5][6]

Role in Cross-Coupling Reactions

Vinylsilanes are key reagents in palladium-catalyzed cross-coupling reactions, which are fundamental in the synthesis of pharmaceuticals and other complex organic molecules.

Catalytic Cycle of the Stille Cross-Coupling Reaction

The Stille reaction couples an organostannane with an organic halide.[6][7] When a vinylstannane is used, a vinyl group is transferred. The general catalytic cycle is depicted below.

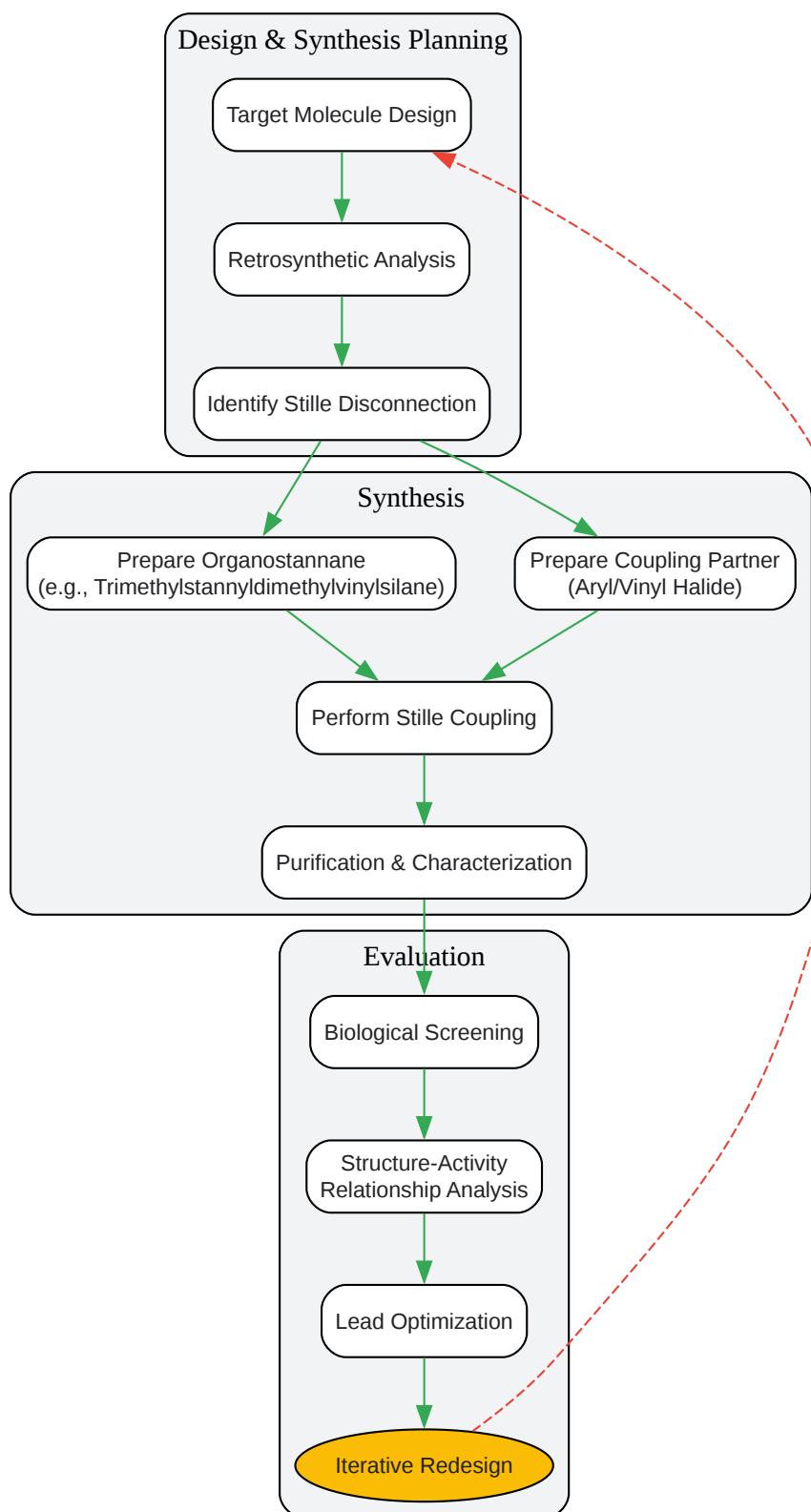


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Catalytic Cycle of the Stille Cross-Coupling Reaction.

Experimental Workflow for Stille Coupling in Medicinal Chemistry

The application of the Stille reaction in a drug discovery program follows a structured workflow, from molecular design to the synthesis and evaluation of candidate compounds.

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Workflow for Stille Coupling in Medicinal Chemistry.

Safety Information

Dimethyl(vinyl)silane is an irritant.[\[1\]](#) It is crucial to handle this chemical with appropriate safety precautions. Avoid contact with skin and eyes, and ensure operations are conducted in a well-ventilated area to prevent inhalation of vapors.[\[1\]](#) Always use personal protective equipment, including gloves, goggles, and protective clothing.[\[1\]](#)

This guide provides a foundational understanding of **dimethyl(vinyl)silane** for professionals in research and drug development. For specific applications and handling procedures, consulting detailed safety data sheets and relevant literature is strongly recommended.

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